

# 5-Bromo-7-iodo-1H-indole molecular weight and formula

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## Compound of Interest

Compound Name: 5-Bromo-7-iodo-1H-indole

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## An In-Depth Technical Guide on 5-Bromo-7-iodo-1H-indole

For researchers, scientists, and professionals in drug development, a precise understanding of the fundamental physicochemical properties of a compound is paramount. This document provides the core molecular data for **5-Bromo-7-iodo-1H-indole**, a halogenated indole derivative of interest in medicinal chemistry and organic synthesis.

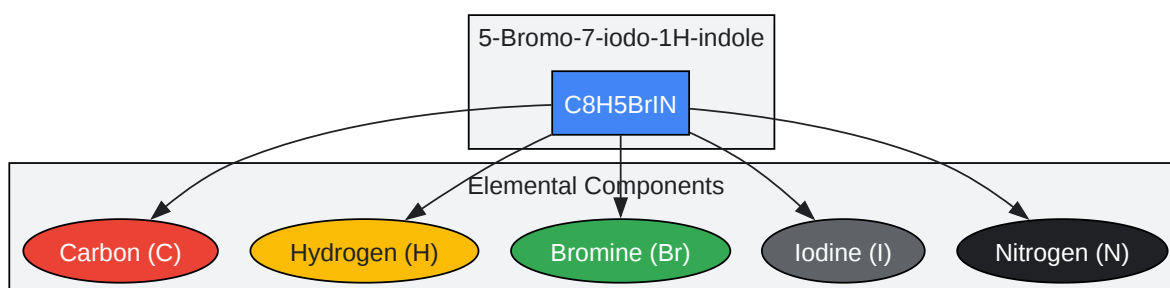
## Molecular Properties

The foundational quantitative data for **5-Bromo-7-iodo-1H-indole** is summarized below. This information is critical for stoichiometric calculations, analytical characterization, and computational modeling.

Property	Value
Molecular Formula	C <sub>8</sub> H <sub>5</sub> BrIN <sup>[1]</sup>
Molecular Weight	321.94 g/mol <sup>[1]</sup>
IUPAC Name	5-bromo-7-iodo-1h-indole <sup>[1]</sup>
CAS Number	123020-20-2 <sup>[1][2]</sup>

## Elemental Composition

The molecular formula  $C_8H_5BrIN$  indicates the presence of five key elements. The following diagram illustrates the elemental components that constitute the **5-Bromo-7-iodo-1H-indole** molecule.



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Caption: Elemental composition of **5-Bromo-7-iodo-1H-indole**.

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## References

- 1. 5-bromo-7-iodo-1H-indole 97% | CAS: 123020-20-2 | AChemBlock [achemblock.com]
- 2. fluorochem.co.uk [fluorochem.co.uk]
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